

A Comprehensive Technical Guide to (-)-DIP-Chloride: Safety, Handling, and Experimental Considerations

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Compound of Interest

Compound Name: (-)-DIP-Chloride

Cat. No.: B8487921

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for reagents is paramount. This guide provides an in-depth overview of (-)-DIP-Chloride (Diisopinocampheylchloroborane), a chiral reducing agent, with a focus on its safe management in a laboratory setting.

Chemical and Physical Properties

(-)-DIP-Chloride is a solid organoborane reagent. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Molecular Formula	C ₂₂ H ₃₈ BCl[1]
Molecular Weight	320.75 g/mol
Appearance	Solid
Melting Point	52-56 °C
Boiling Point	238-240 °C
Flash Point	110 °C (230 °F) - closed cup[2]
Solubility	Insoluble in water.[3]

Hazard Identification and Classification

(-)-DIP-Chloride is classified as a hazardous substance and requires careful handling. The primary hazards are associated with its corrosive nature.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B.[2] Causes severe skin burns and eye damage.[4][5]
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.[5]
- Aspiration Hazard: Category 1 (for solutions). May be fatal if swallowed and enters airways.[4]
- Acute Aquatic Toxicity: Category 1 (for solutions).[4]
- Chronic Aquatic Toxicity: Category 1 (for solutions).[4]

Signal Word: Danger[2]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][4][5]
- H304: May be fatal if swallowed and enters airways (for solutions).[4]

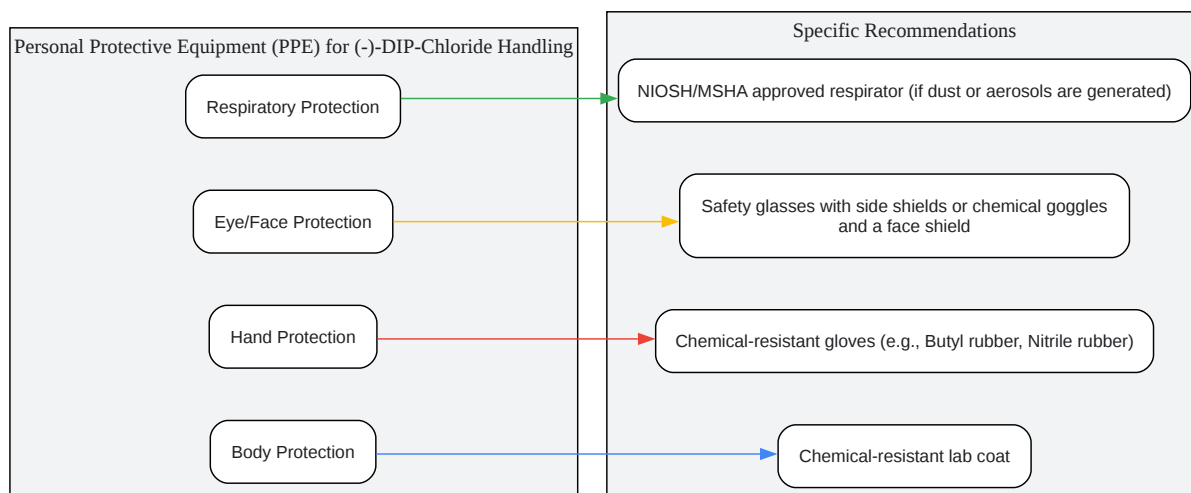
- H410: Very toxic to aquatic life with long lasting effects (for solutions).[4]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when working with (-)-DIP-Chloride to minimize exposure and prevent accidents.

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][6]
- Ensure eyewash stations and safety showers are readily accessible.

A comprehensive PPE strategy is critical. The following diagram outlines the necessary protective gear.



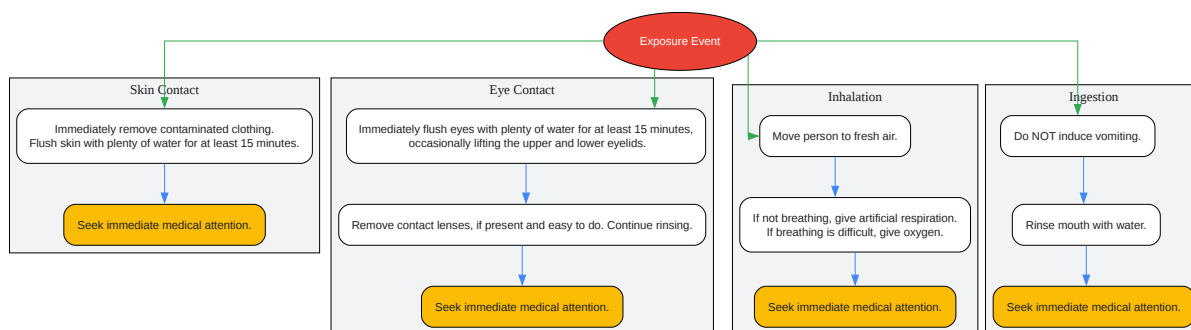
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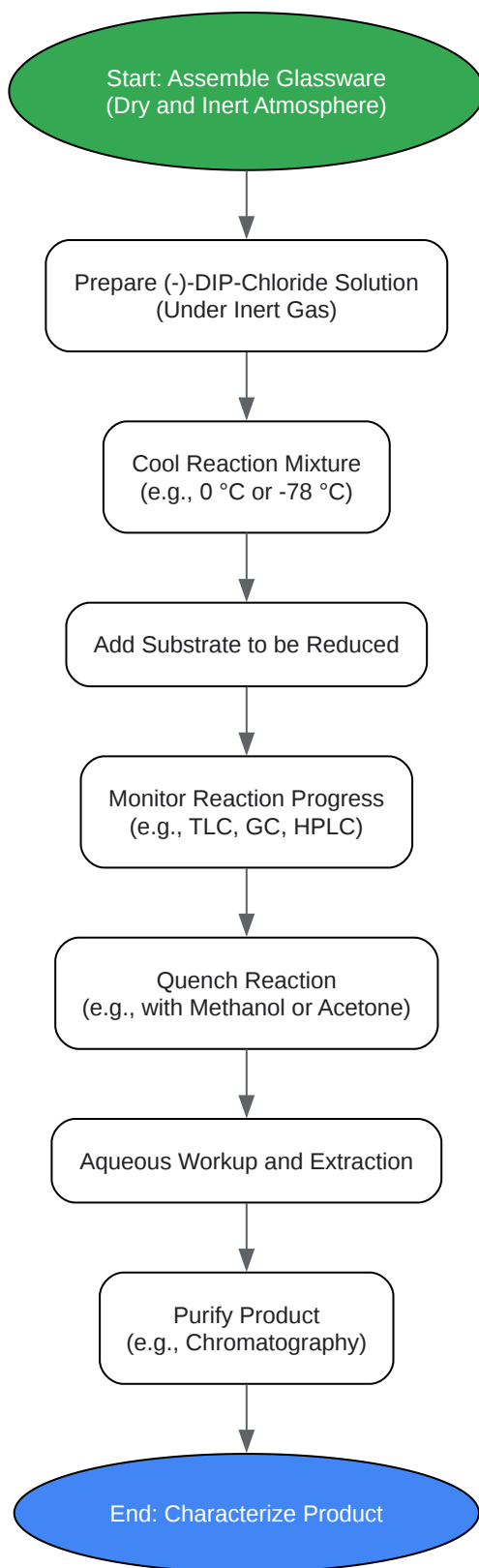
Figure 1. Recommended Personal Protective Equipment (PPE).

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust or vapors.[7]
- Wash hands thoroughly after handling.[7]
- Keep away from incompatible materials such as water and strong oxidizing agents.[5][8]
- Keep containers tightly closed when not in use.[6]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure. The following flowchart details the recommended emergency procedures.





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